

Application Notes and Protocols for the Spectrophotometric Quantification of Vat Red 10

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Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

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These application notes provide a comprehensive guide to the quantification of **Vat Red 10**, a water-insoluble anthraquinone dye, using UV-Vis spectrophotometry. The protocol details the critical step of converting the insoluble dye into its water-soluble leuco form, which is essential for accurate spectrophotometric analysis.

Introduction

Vat Red 10, with the molecular formula $C_{29}H_{14}N_2O_5$ and a molecular weight of 470.43 g/mol, is a deep red powder insoluble in water.^{[1][2][3][4]} Like other vat dyes, its application and analysis in aqueous solutions require a reduction step in an alkaline medium to form a soluble "leuco" compound. This soluble form can then be quantified using spectrophotometry, which measures the absorbance of light at a specific wavelength. The concentration of the dye is directly proportional to the absorbance, following the Beer-Lambert law. This method is crucial for various applications, including monitoring dyeing processes, assessing dye stability, and in quality control. A study on the measurement of vat dye concentrations, including **Vat Red 10**, demonstrated the feasibility of achieving high precision in quantification, on the order of 0.01 g/L over a concentration range of 0 to 2 g/L.

Principle of Quantification

The quantification of **Vat Red 10** by spectrophotometry involves two key stages:

- **Reduction to the Leuco Form:** The insoluble **Vat Red 10** is treated with a reducing agent, typically sodium hydrosulfite (sodium dithionite), in an alkaline solution (sodium hydroxide). This converts the dye into its water-soluble sodium salt, the leuco form, which has a distinct color.
- **Spectrophotometric Measurement:** The absorbance of the leuco form in the solution is measured at its maximum absorption wavelength (λ_{max}). A calibration curve, prepared from standard solutions of known concentrations, is used to determine the concentration of **Vat Red 10** in an unknown sample.

It has been noted in decolorization studies that the absorbance maximum (λ_{max}) of the oxidized form of **Vat Red 10** is approximately 530 nm. The leuco form will have a different λ_{max} , which should be determined experimentally by scanning the spectrum of the reduced dye.

Experimental Protocols

Materials and Reagents

- **Vat Red 10** (CAS No. 2379-79-5)
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Deionized water
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware
- UV-Vis Spectrophotometer
- Cuvettes

Preparation of the Leuco Form of Vat Red 10

This protocol is adapted from established methods for the reduction of vat dyes.

- **Deoxygenation of Water:** Purge deionized water with an inert gas (nitrogen or argon) for at least 30 minutes to remove dissolved oxygen, which can cause premature oxidation of the leuco dye.
- **Preparation of Alkaline Solution:** In a flask, under a continuous blanket of inert gas, prepare a sodium hydroxide solution (e.g., 0.1 M) using the deoxygenated water.
- **Dispersion of **Vat Red 10**:** While stirring the alkaline solution, add a known weight of **Vat Red 10** powder to create a suspension.
- **Reduction:** Gradually add small portions of sodium hydrosulfite powder to the stirred suspension. The amount of sodium hydrosulfite should be in excess to ensure complete reduction. A typical starting point is a 1:1 to 2:1 weight ratio of sodium hydrosulfite to **Vat Red 10**.
- **Leuco Dye Formation:** Seal the reaction vessel and continue stirring under an inert atmosphere. A color change from red to a dark brown or other distinct color indicates the formation of the leuco form. Allow the reaction to proceed for 15-30 minutes to ensure completion.

Preparation of Calibration Standards

- **Stock Solution:** Prepare a stock solution of the **Vat Red 10** leuco form by following the protocol in section 3.2 with a precise amount of **Vat Red 10**.
- **Serial Dilutions:** Perform a series of dilutions of the stock solution using deoxygenated alkaline water to prepare a set of standard solutions with decreasing concentrations. It is crucial to maintain an inert atmosphere during dilutions to prevent re-oxidation.

Spectrophotometric Measurement

- **Instrument Setup:** Turn on the UV-Vis spectrophotometer and allow it to warm up.
- **Wavelength Determination (λ_{max}):** Scan the absorbance spectrum of one of the standard solutions of the leuco form over a relevant wavelength range (e.g., 400-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).

- **Blank Measurement:** Use the deoxygenated alkaline water with the same concentration of sodium hydroxide and any remaining reducing agent as the blank solution to zero the spectrophotometer at the determined λ_{max} .
- **Absorbance Readings:** Measure the absorbance of each standard solution and the unknown sample solution at the λ_{max} .

Data Presentation

Representative Calibration Curve Data for Vat Red 10 Leuco Form

The following table presents a representative dataset for a calibration curve. Note that the λ_{max} for the leuco form should be determined experimentally.

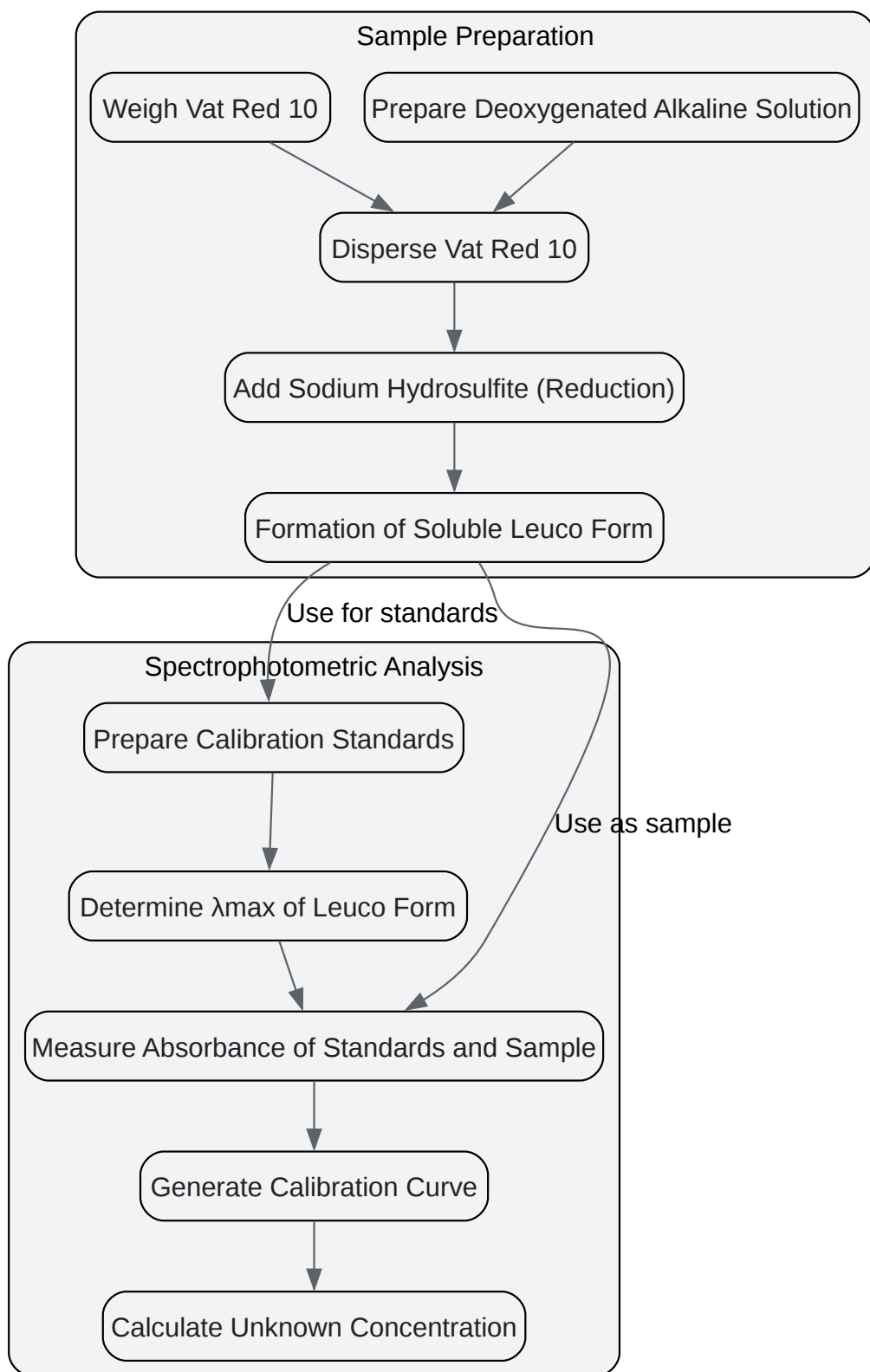
| Standard | Concentration (mg/L) | Absorbance (at λ_{max}) |
|----------|----------------------|---|
| 1 | 2.0 | 0.125 |
| 2 | 4.0 | 0.250 |
| 3 | 6.0 | 0.375 |
| 4 | 8.0 | 0.500 |
| 5 | 10.0 | 0.625 |

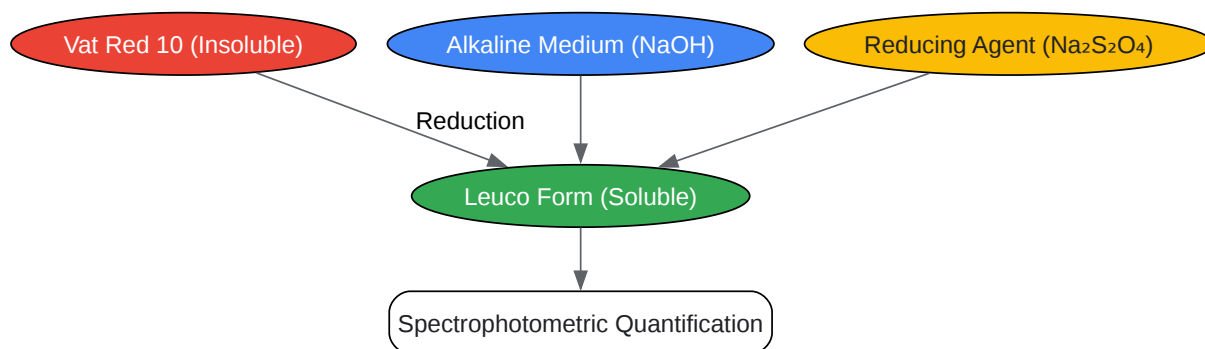
Calculation of Unknown Concentration

Plot the absorbance values of the standards against their corresponding concentrations to generate a calibration curve. The relationship should be linear, following the Beer-Lambert Law ($A = \epsilon bc$). The concentration of the unknown sample can be determined from the linear equation of the calibration curve ($y = mx + c$), where y is the absorbance of the unknown, and x is its concentration.

Visualizations

Experimental Workflow for Quantification of Vat Red 10





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